

(5-Bromo-2-chloropyridin-4-YL)methanol

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (5-Bromo-2-chloropyridin-4-YL)methanol

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Technical Guide: (5-Bromo-2-chloropyridin-4-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **(5-Bromo-2-chloropyridin-4-YL)methanol**, a key intermediate in pharmaceutical and organic synthesis. This document outlines its molecular characteristics and provides general experimental protocols for its synthesis and analysis, tailored for professionals in drug development and chemical research.

Core Molecular Data

The fundamental properties of **(5-Bromo-2-chloropyridin-4-YL)methanol** are summarized below, providing a quantitative basis for its use in experimental settings.

Property	Value	Source
Molecular Formula	C6H5BrClNO	[1][2]
Molecular Weight	222.47 g/mol	[1]
Exact Mass	220.92400 u	[2]
CAS Number	1211531-97-3	[1][2]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **(5-Bromo-2-chloropyridin-4-YL)methanol** are not readily available in public literature, a general synthetic approach can be inferred from the synthesis of structurally similar compounds, such as 5-bromo-2,4-dichloropyridine. The following outlines a plausible synthetic workflow and standard analytical methods for characterization.

General Synthetic Approach

The synthesis of halogenated pyridine derivatives often involves a multi-step process starting from a more common pyridine precursor. A potential pathway for the synthesis of **(5-Bromo-2-chloropyridin-4-YL)methanol** could involve the following key transformations:

- Bromination: Introduction of a bromine atom at the 5-position of a suitable pyridine precursor.
- Chlorination: Introduction of a chlorine atom at the 2-position.
- Formylation or Carboxylation: Introduction of a functional group at the 4-position that can be subsequently reduced to a hydroxymethyl group.
- Reduction: Conversion of the 4-position functional group (e.g., an aldehyde or a carboxylic acid) to the primary alcohol.

It is crucial to carefully select the order of these steps to manage the directing effects of the substituents on the pyridine ring.

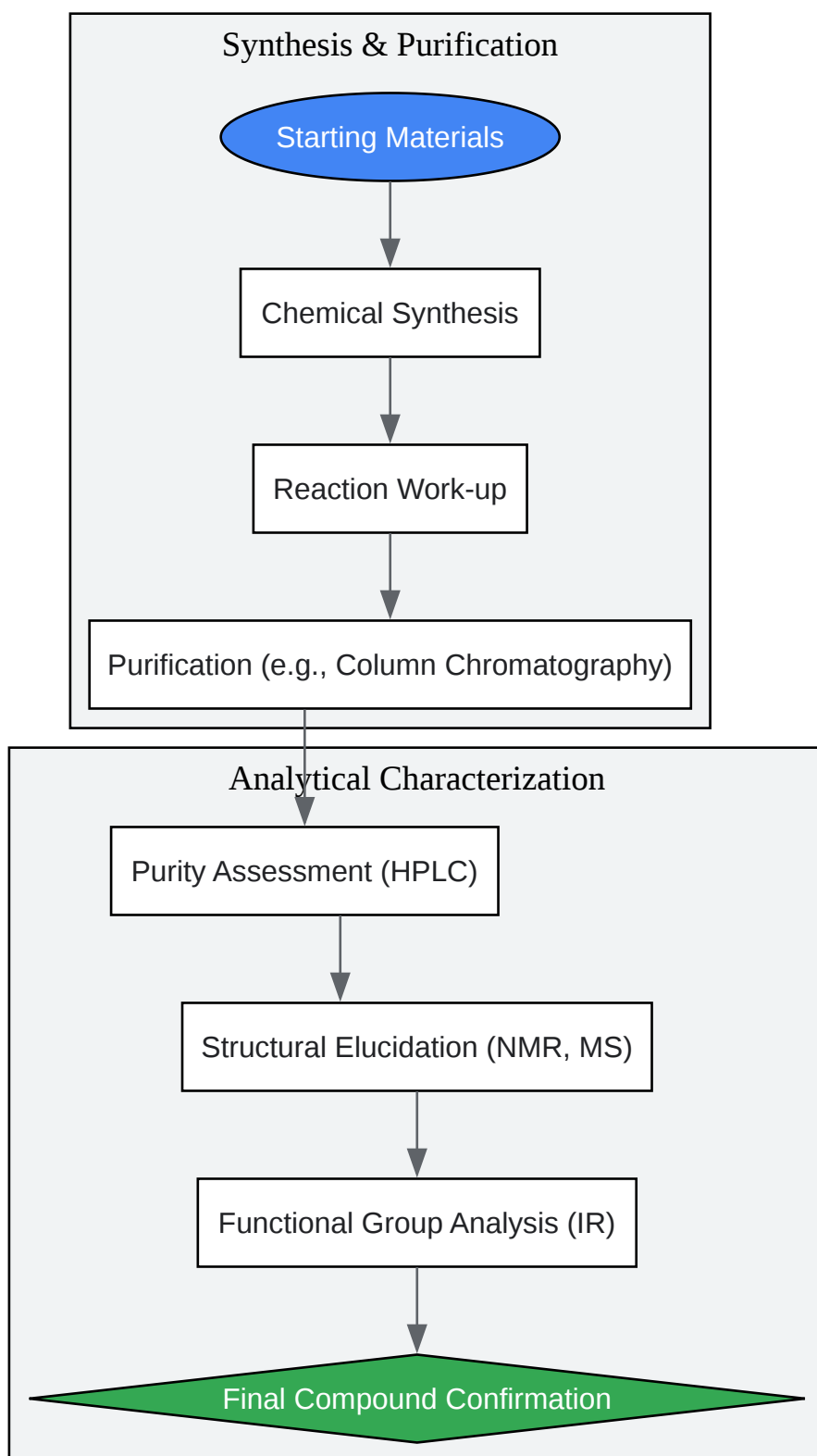
Analytical Characterization

Standard analytical techniques are employed to confirm the identity, purity, and structure of the synthesized **(5-Bromo-2-chloropyridin-4-YL)methanol**.

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. A reversed-phase column with a suitable mobile phase (e.g., a gradient of acetonitrile and water with a trifluoroacetic acid modifier) would likely provide good separation.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound. Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) can be utilized.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for elucidating the chemical structure, confirming the positions of the substituents on the pyridine ring, and ensuring the presence of the hydroxymethyl group.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups, such as the O-H stretch of the alcohol and the characteristic vibrations of the pyridine ring.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a novel chemical entity like **(5-Bromo-2-chloropyridin-4-YL)methanol**.



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Caption: Logical workflow for the synthesis and characterization of a chemical compound.

Safety and Handling

(5-Bromo-2-chloropyridin-4-YL)methanol should be handled with care in a well-ventilated laboratory environment. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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- To cite this document: BenchChem. [(5-Bromo-2-chloropyridin-4-YL)methanol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578820#5-bromo-2-chloropyridin-4-yl-methanol-molecular-weight-and-formula]

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